

Application of (Rac)-IBT6A in Drug Discovery: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: (Rac)-IBT6A

Cat. No.: B1139227

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(Rac)-IBT6A, a racemic mixture of a potent Bruton's tyrosine kinase (BTK) inhibitor, serves as a valuable research tool in drug discovery.^{[1][2]} This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals interested in utilizing **(Rac)-IBT6A** for target validation, inhibitor screening, and the development of novel chemical probes.

(Rac)-IBT6A is known to be a racemate of IBT6A, which is an impurity of the approved drug Ibrutinib.^{[1][2]} It exhibits potent inhibitory activity against BTK, a key enzyme in B-cell receptor signaling, with a half-maximal inhibitory concentration (IC₅₀) of 0.5 nM.^[2] Its primary applications in drug discovery are centered on its role as a BTK inhibitor and as a chemical scaffold for the synthesis of more complex molecular tools.

Key Applications:

- **Target Validation:** As a potent BTK inhibitor, **(Rac)-IBT6A** can be used in cellular and biochemical assays to probe the function of BTK in various physiological and pathological processes.
- **Synthesis of Chemical Probes:** **(Rac)-IBT6A** is utilized in the synthesis of Ibrutinib dimers, adducts, and activity-based probes (ABPs).^{[1][2][3][4][5]} These probes are instrumental in Activity-Based Protein Profiling (ABPP), a powerful chemoproteomic technique for identifying and characterizing enzyme function directly in complex biological systems.^{[6][7][8][9][10]}

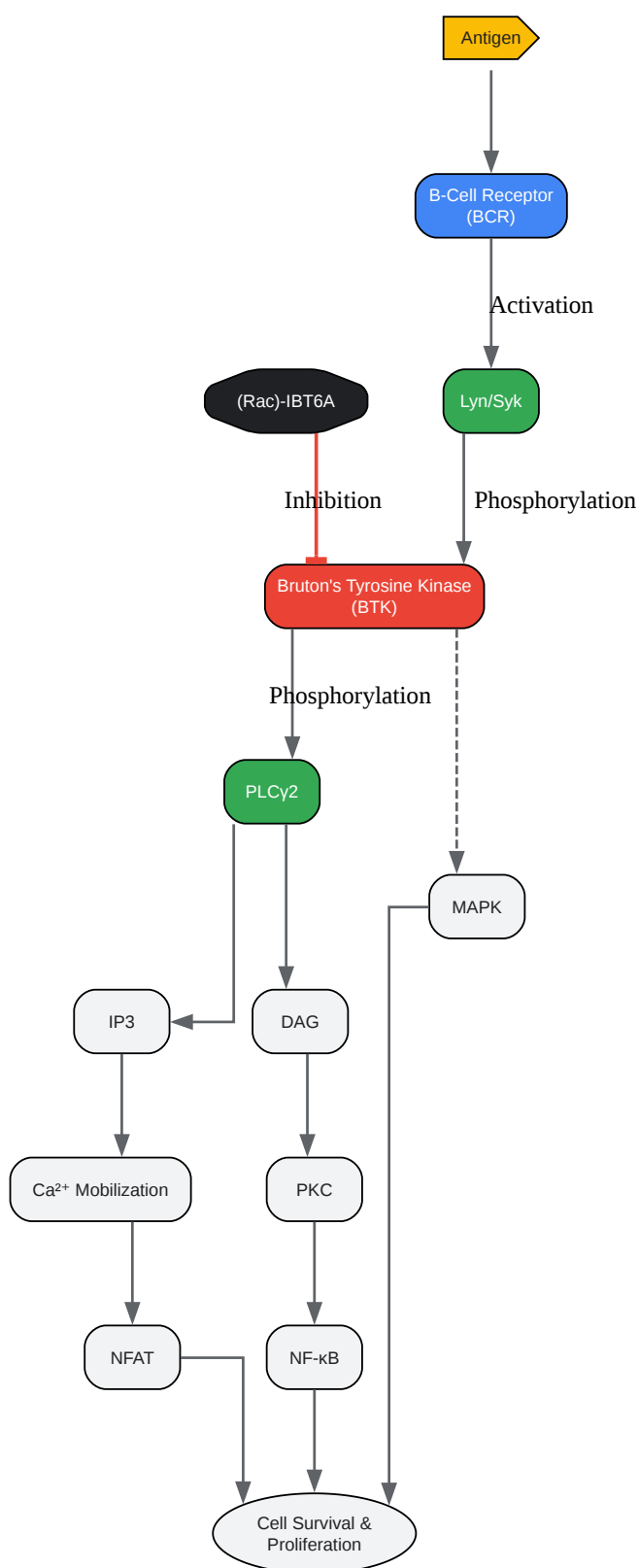
- Inhibitor Screening Assays: The compound can serve as a reference inhibitor in screening campaigns aimed at discovering novel BTK inhibitors.

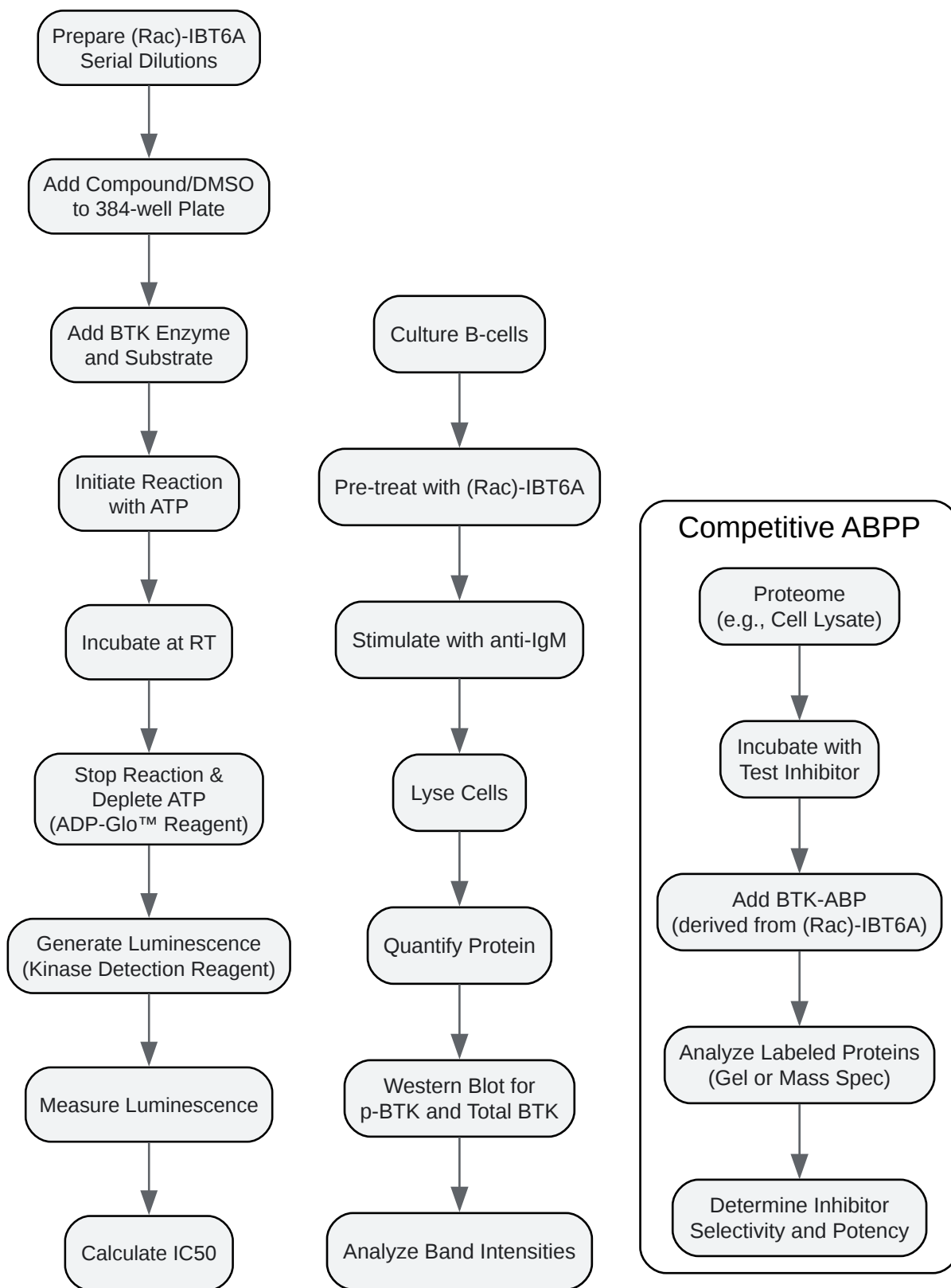
Quantitative Data

Compound	Target	IC50 (nM)	Molecular Weight (g/mol)	Formula	CAS Number
(Rac)-IBT6A	BTK	0.5	386.45	C ₂₂ H ₂₂ N ₆ O	1412418-47-3

Signaling Pathway

(Rac)-IBT6A exerts its biological effects by inhibiting Bruton's tyrosine kinase (BTK), a critical downstream component of the B-cell receptor (BCR) signaling pathway.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) This pathway is essential for B-cell proliferation, differentiation, and survival.[\[14\]](#)[\[15\]](#)





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